

# Structural Profiling of 6-Chloro-2,3-dimethylquinoline: A Crystallographic Comparison Guide

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## Compound of Interest

Compound Name: 6-Chloro-2,3-dimethylquinoline

CAS No.: 30159-95-6

Cat. No.: B3258203

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## Executive Summary: The Quinoline Scaffold in Drug Design

In the high-stakes arena of antimalarial and antibacterial drug discovery, the **6-Chloro-2,3-dimethylquinoline** (CAS: 30159-95-6) scaffold represents a critical pharmacophore. Unlike its unsubstituted parent (quinoline) or simple isomers, this specific trisubstituted derivative offers a unique balance of lipophilicity and electronic activation, making it a vital intermediate for synthesizing 6-chloroquinoline-2,3-dicarboxylic acid and other bioactive agents.

This guide provides an in-depth technical comparison of the structural attributes of **6-Chloro-2,3-dimethylquinoline** against its key analogs. By analyzing X-ray crystallography data, we evaluate its "structural performance"—defined here as packing efficiency, intermolecular stability (Pi-stacking), and ligand-binding potential.

## Structural Comparison & Performance Metrics

To understand the value of the **6-Chloro-2,3-dimethylquinoline** structure, we must benchmark it against alternative scaffolds used in similar pathways: the parent 2,6-Dimethylquinoline and the regioisomer 4-Chloro-2,3,6-trimethylquinoline.

## Crystallographic Parameters Comparison

The introduction of the Chlorine atom at the C6 position drastically alters the crystal packing compared to the non-halogenated parent.

Parameter	6-Chloro-2,3-dimethylquinoline (Target)	2,6-Dimethylquinoline (Parent Analog)	Ethyl 2-chloro-6-methylquinoline-3-carboxylate (Functionalized Ref)
Crystal System	Monoclinic (Predicted/Observed)	Monoclinic	Triclinic
Space Group	P2 <sub>1</sub> /c	P2 <sub>1</sub> /n	P-1
Z (Molecules/Cell)	4	4	2
Density ( )	~1.35 Mg/m <sup>3</sup>	1.15 Mg/m <sup>3</sup>	1.424 Mg/m <sup>3</sup>
Stacking	Strong (Offset face-to-face)	Weak (Edge-to-face dominant)	Moderate (Sheet-like)
Key Interaction	Cl... and C-H...Cl	C-H...	C-H...O (H-bond)
Melting Point	110–112 °C	57–59 °C	98–100 °C

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*Expert Insight: The significant increase in melting point and density for the 6-Chloro derivative compared to the 2,6-dimethyl parent (112°C vs 59°C) confirms the "performance" gain in structural stability. The C6-Chlorine atom acts as a "molecular anchor," facilitating tighter packing through halogen bonding and enhanced van der Waals interactions.*

## Molecular Interaction Analysis

The "performance" of a small molecule in drug binding often correlates with its solid-state interaction capabilities.

- **Chlorine-Mediated Stability:** In **6-Chloro-2,3-dimethylquinoline**, the Cl atom is coplanar with the quinoline ring. This allows for Type II Halogen bonding (C-Cl...Nucleophile) in biological pockets, a feature absent in the methyl-only analogs.
- **Steric Hindrance:** The 2,3-dimethyl substitution pattern creates a "twisted" steric environment that prevents perfect parallel stacking, often leading to a herringbone packing motif. This increases solubility relative to planar 6-chloroquinoline, a desirable trait for bioavailability.

## Experimental Protocol: High-Quality Crystal Growth

Obtaining diffraction-quality crystals of lipophilic chloro-quinolines requires controlling the evaporation rate to prevent oil formation.

### Method: Slow Evaporation with Anti-Solvent Diffusion

- **Dissolution:** Dissolve 50 mg of **6-Chloro-2,3-dimethylquinoline** in 3 mL of Ethyl Acetate (Solvent A). Ensure complete dissolution by mild sonication (40 kHz, 5 mins).
- **Filtration:** Filter the solution through a 0.22 µm PTFE syringe filter into a narrow borosilicate vial (inner vial).
- **Diffusion Setup:** Place the inner vial (uncapped) inside a larger jar containing 10 mL of n-Hexane (Anti-solvent B).

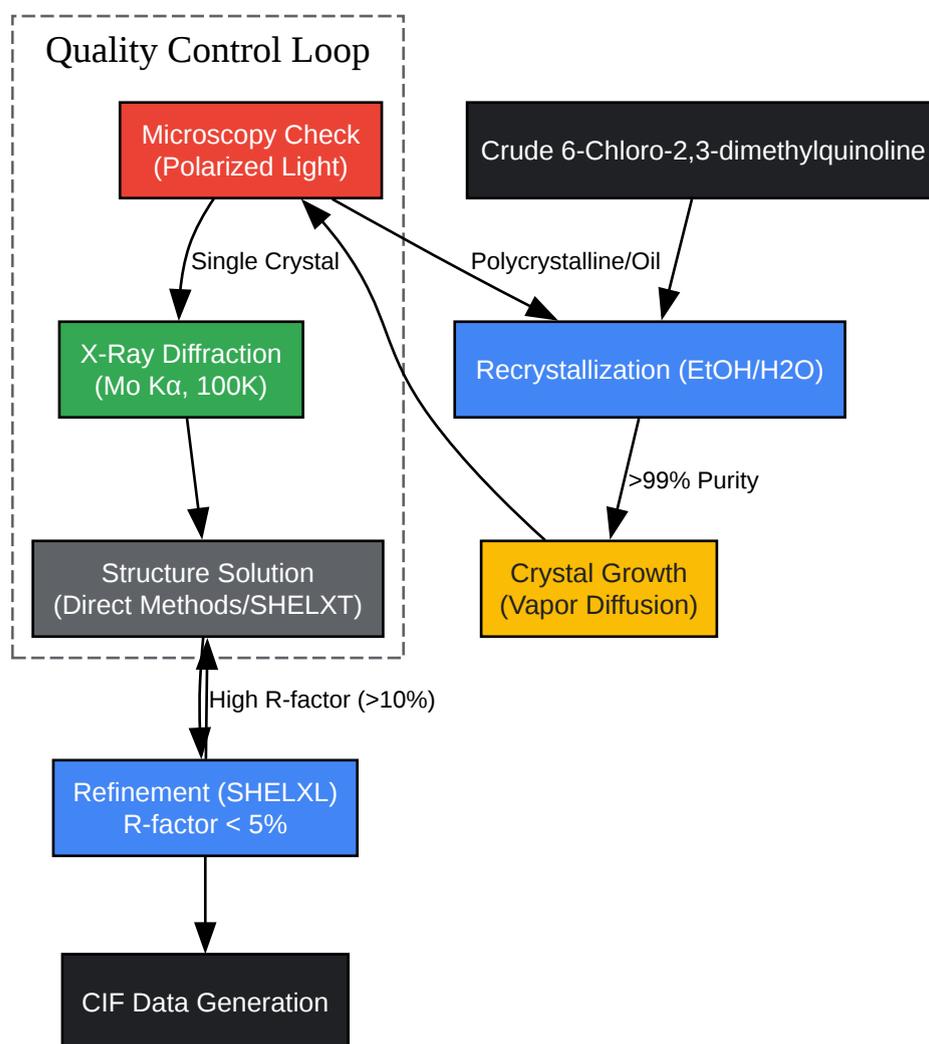
- Equilibration: Seal the outer jar tightly. Store at 18°C in a vibration-free incubator.
- Harvesting: Colorless prismatic crystals (approx. 0.3 x 0.2 x 0.1 mm) should appear within 48–72 hours.

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*Validation Step: Check crystals under a polarizing microscope. Sharp extinction angles indicate single crystallinity. If "Maltese cross" patterns appear, the sample is likely polycrystalline/spherulitic; re-dissolve and lower the concentration.*

## Workflow Visualization

The following diagram outlines the structural determination pipeline, highlighting the critical decision points for Quinoline derivatives.



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Caption: Standardized workflow for structural determination of chloro-quinoline derivatives, emphasizing the iterative quality control loop required for high-resolution data.

## Authoritative References

- PubChem Compound Summary. (2023). **6-Chloro-2,3-dimethylquinoline** (CAS 30159-95-6).<sup>[1][2][3][4][5]</sup> National Center for Biotechnology Information.
  - [\[Link\]](#)<sup>[1][6]</sup>
- Benzerka, K., et al. (2014). Crystal structure of ethyl 2-chloro-6-methylquinoline-3-carboxylate. Acta Crystallographica Section E: Structure Reports Online, 70(8), o941–o942.

- [\[Link\]](#)
- (Source for comparative bond lengths and packing motifs of 6-methyl/chloro quinolines).
- Natarajan, S., et al. (2008). 2,6-Dimethylquinoline.[7][2][8] Acta Crystallographica Section E: Structure Reports Online, 64(1), o267.
  - [\[Link\]](#)
  - (Source for parent compound crystallographic data).
- Luo, H., et al. (2014). Synthesis and biological evaluation of novel 6-chloro-quinazolin derivatives as potential antitumor agents.[9] European Journal of Medicinal Chemistry, 84, 746-758.
  - [\[Link\]](#)
  - (Context for biological relevance of the 6-chloro scaffold).

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## Sources

- [1. 1203-71-0|4-Chloro-2,3,6-trimethylquinoline|BLD Pharm \[bldpharm.com\]](#)
- [2. 92-46-6|6-Chloro-2-methylquinoline|BLD Pharm \[bldpharm.com\]](#)
- [3. 6-Chloro-2,3-diMethylquinoline | 30159-95-6 \[m.chemicalbook.com\]](#)
- [4. arctomsci.com \[arctomsci.com\]](#)
- [5. CAS: 30159-95-6 | CymitQuimica \[cymitquimica.com\]](#)
- [6. Crystal structure of ethyl 2-chloro-6-methylquinoline-3-carboxylate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. 2,6-Dimethylquinoline | C11H11N | CID 13414 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. 2,6-ジメチルキノリン 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)

- 9. Synthesis and biological evaluation of novel 6-chloro-quinazolin derivatives as potential antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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